

Personal protective equipment for handling IR-825

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Compound of Interest

Compound Name: IR-825

Cat. No.: B15554114

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Essential Safety and Handling Guide for IR-825

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling the near-infrared (NIR) dye **IR-825** (CAS 1558079-49-4), including comprehensive personal protective equipment (PPE) protocols, operational handling procedures, and disposal plans.

Personal Protective Equipment (PPE)

When handling **IR-825**, especially in its powdered form, a thorough risk assessment should be conducted to ensure the appropriate level of protection. The following table summarizes the recommended PPE for various tasks involving this compound.

Operation	Eye Protection	Hand Protection	Respiratory Protection	Protective Clothing
Handling/Weighing IR-825 Powder	Safety glasses with side-shields or chemical safety goggles.	Nitrile gloves.	NIOSH-approved N95 or higher-rated respirator.	Laboratory coat.
Preparing Solutions	Chemical splash goggles.	Nitrile gloves.	Required if not handled in a fume hood.	Laboratory coat.
Handling Solutions	Safety glasses with side-shields.	Nitrile gloves.	Not generally required if handled in a well-ventilated area.	Laboratory coat.
Cleaning Spills	Chemical splash goggles.	Heavy-duty nitrile or butyl rubber gloves.	N95 or higher-rated respirator for powder spills.	Laboratory coat or chemical-resistant apron.

Experimental Protocols: Safe Handling and Disposal

Adherence to standardized procedures is critical for minimizing exposure risks and ensuring a safe laboratory environment when working with **IR-825**.

Handling and Storage:

- Ventilation: Always handle **IR-825** powder in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[\[1\]](#)
- Preventing Dust Formation: When weighing or transferring the powder, use gentle motions to avoid creating airborne dust.[\[1\]](#) Work surfaces should be covered with disposable liners.
- Storage: Store **IR-825** in a cool, dry, and dark place, away from incompatible materials such as strong oxidizing agents.[\[2\]](#) The container should be tightly sealed to prevent contamination and accidental spillage.

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.
- **Inhalation:** Move the individual to fresh air. If breathing becomes difficult, administer oxygen and seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

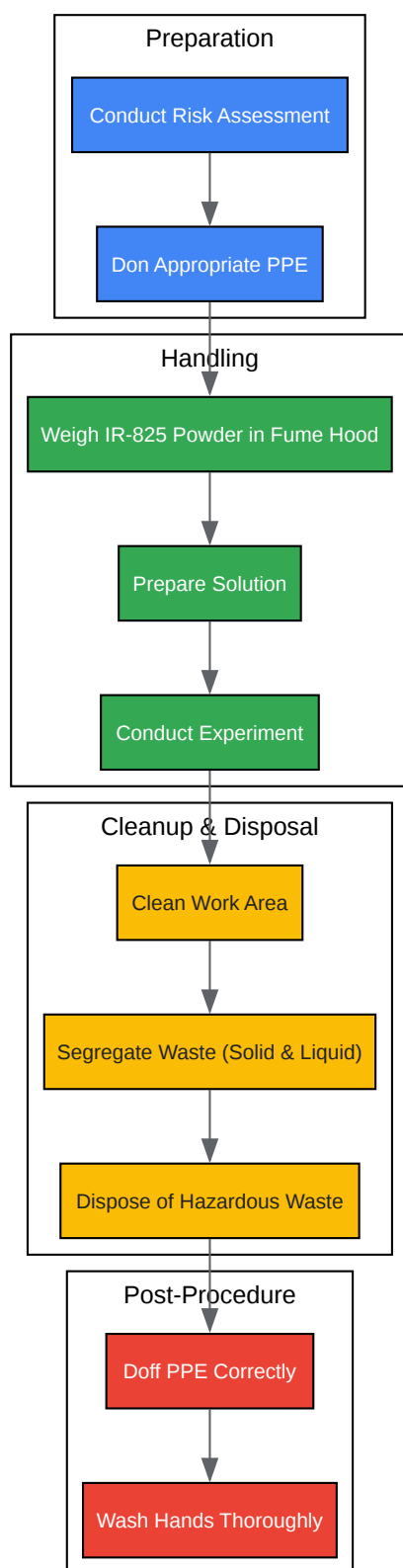
Disposal Plan:

Proper disposal of **IR-825** and its waste is crucial to prevent environmental contamination.

- **Unused Product:** Dispose of unused **IR-825** as hazardous chemical waste in accordance with local, state, and federal regulations.
- **Contaminated Materials:** All disposable PPE, weighing papers, and spill cleanup materials should be collected in a sealed, labeled container and disposed of as hazardous waste.
- **Liquid Waste:** Aqueous solutions of **IR-825** should be collected in a designated, labeled hazardous waste container. Do not pour solutions down the drain unless permitted by local regulations and after appropriate neutralization or deactivation procedures have been followed.

Workflow for Safe Handling and Disposal of IR-825

The following diagram illustrates the procedural workflow for the safe handling and disposal of **IR-825** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **IR-825**.

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References

- 1. Control of Dust From Powder Dye Handling Operations | NIOSH | CDC [cdc.gov]
- 2. medkoo.com [medkoo.com]
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